

2-Bromo-1-(4-morpholinophenyl)ethanone safety and handling precautions

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Compound of Interest

Compound Name: 2-Bromo-1-(4-morpholinophenyl)ethanone

Cat. No.: B1273728

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An In-depth Technical Guide to the Safety and Handling of 2-Bromo-1-(4-morpholinophenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling information for **2-Bromo-1-(4-morpholinophenyl)ethanone**. The toxicological properties of this compound have not been fully investigated[1]. This guide should be used in conjunction with an official Safety Data Sheet (SDS) and a thorough risk assessment before handling this chemical.

Hazard Identification

2-Bromo-1-(4-morpholinophenyl)ethanone is classified as a hazardous substance that poses significant risks upon exposure. The primary hazards include severe damage to the eyes, skin, and respiratory system.[1]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1 B	H314: Causes severe skin burns and eye damage[1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[2]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory system)	H335: May cause respiratory irritation[3][4]

Note: Classifications for similar bromo-ethanone compounds are included for broader context.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent contact and exposure. Engineering controls, such as using the chemical within a fume hood, are the primary means of exposure control.[1]

Table 2: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or full-face shield.[1][5]	Conforms to OSHA's 29 CFR 1910.133 or European Standard EN166. Protects against splashes and dust that cause severe eye damage.[1]
Skin Protection	Chemical-resistant gloves (e.g., Solvex, neoprene, viton, butyl) and protective clothing (lab coat, apron, or suit).[1][6]	Prevents skin contact which can cause severe burns.[1]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.[1]	Required if exposure limits are exceeded or if dust is generated. Use a respirator with a particulate filter conforming to EN 143.[1]
General Hygiene	Eyewash stations and safety showers must be close to the workstation.[1][7] Wash hands thoroughly after handling.[3][4] Do not eat, drink, or smoke in the work area.[8]	To ensure immediate decontamination and prevent ingestion or accidental exposure.

Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the chemical's stability and preventing accidental exposure.

Handling:

- Use only in a well-ventilated area, preferably under a chemical fume hood.[1][3]
- Avoid breathing dust, fumes, or vapors.[3][4][7]
- Do not get in eyes, on skin, or on clothing.[5]

- Wash hands and any exposed skin thoroughly after handling.[1]
- Take off contaminated clothing and wash it before reuse.[3][4]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3][4]
- Store locked up.[1][3][4]
- Keep away from incompatible materials such as strong oxidizing agents.[1]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Table 3: First-Aid Measures Quick Reference

Exposure Route	First-Aid Procedure
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Remove contact lenses, if present and easy to do.[3][4] Seek immediate medical attention.[1][2]
Skin Contact	Take off immediately all contaminated clothing. [1] Wash off immediately with soap and plenty of water for at least 15 minutes.[1][2] Seek immediate medical attention.[1][2]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing.[1][3][4] If not breathing, give artificial respiration.[1] Seek immediate medical attention.[1][2]
Ingestion	Rinse mouth.[1] Do NOT induce vomiting.[1][4] Never give anything by mouth to an unconscious person.[1][4] Seek immediate medical attention.[1][2]

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1][7]
- Specific Hazards: Thermal decomposition can release irritating and toxic gases and vapors, including carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide.[1]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][7]

Accidental Release Measures:

- Personal Precautions: Wear appropriate personal protective equipment (PPE).[7] Evacuate personnel to safe areas. Ensure adequate ventilation.[8]
- Environmental Precautions: Do not let the product enter drains or contaminate the ground water system.[1][3]
- Containment and Cleanup: Sweep up and shovel the material into suitable containers for disposal.[1][5] Avoid dust formation.[1][5]

Experimental Protocols

Protocol for Handling a Small Spill

- Evacuate: Immediately alert others in the vicinity and evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated, using a fume hood if the spill is contained within it.
- Don PPE: Put on the appropriate PPE as specified in Table 2, including respiratory protection, chemical-resistant gloves, safety goggles, and a lab coat.
- Contain: Cover the spill with an inert absorbent material like vermiculite, dry sand, or earth. Do not use combustible materials.

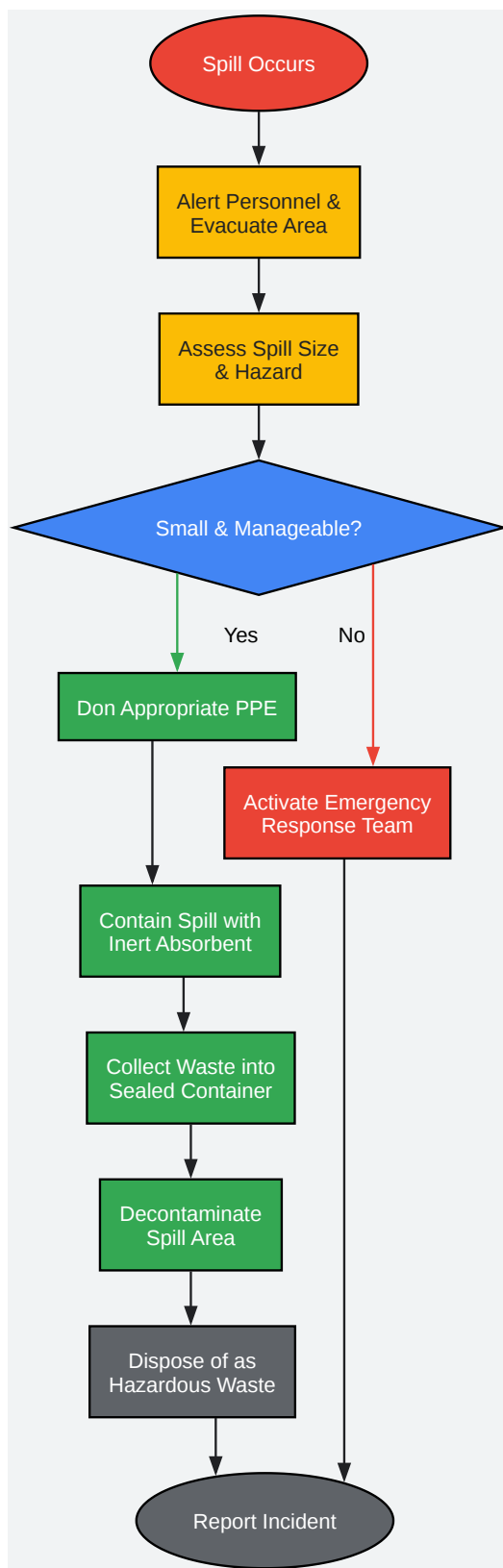
- **Collect:** Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled, and sealed container for hazardous waste disposal.[1][5]
- **Decontaminate:** Clean the spill area thoroughly with a suitable decontamination solution, followed by soap and water.
- **Dispose:** Dispose of the contaminated materials and container as hazardous waste according to local, regional, and national regulations.[1]
- **Report:** Report the incident to the appropriate safety personnel.

Protocol for Emergency First Aid Response

- **Scene Safety:** Ensure the area is safe before approaching the victim. If necessary, remove the victim from the source of exposure.
- **Call for Help:** Immediately call for emergency medical assistance.[1]
- **Identify Exposure:** Determine the route of exposure (skin, eye, inhalation, ingestion).
- **Administer First Aid (as per Table 3):**
 - **Eye Contact:** Immediately begin flushing the eyes with an eyewash station for at least 15 minutes.[1]
 - **Skin Contact:** While under a safety shower, remove all contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[1]
 - **Inhalation:** Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration.[1]
 - **Ingestion:** Rinse the victim's mouth with water. Do not induce vomiting.[1]
- **Provide SDS:** Show the Safety Data Sheet to the attending medical personnel.[1][3][4]

Visualizations

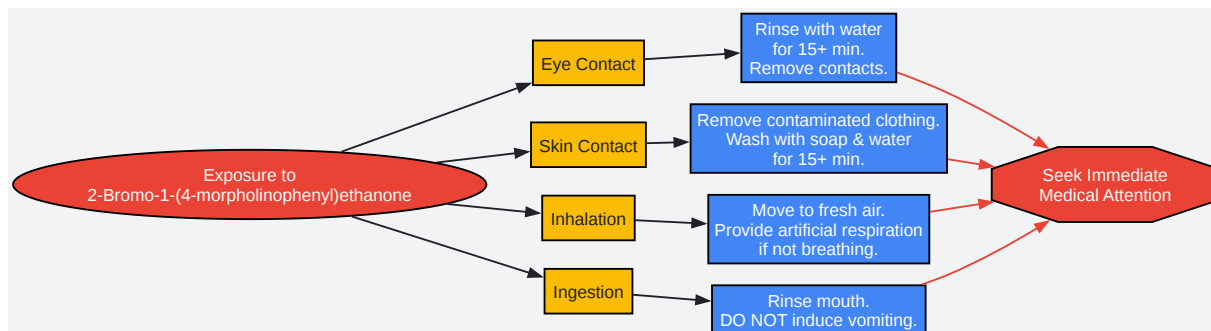
Workflow for Accidental Spill Response



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Caption: A logical workflow for responding to an accidental chemical spill.

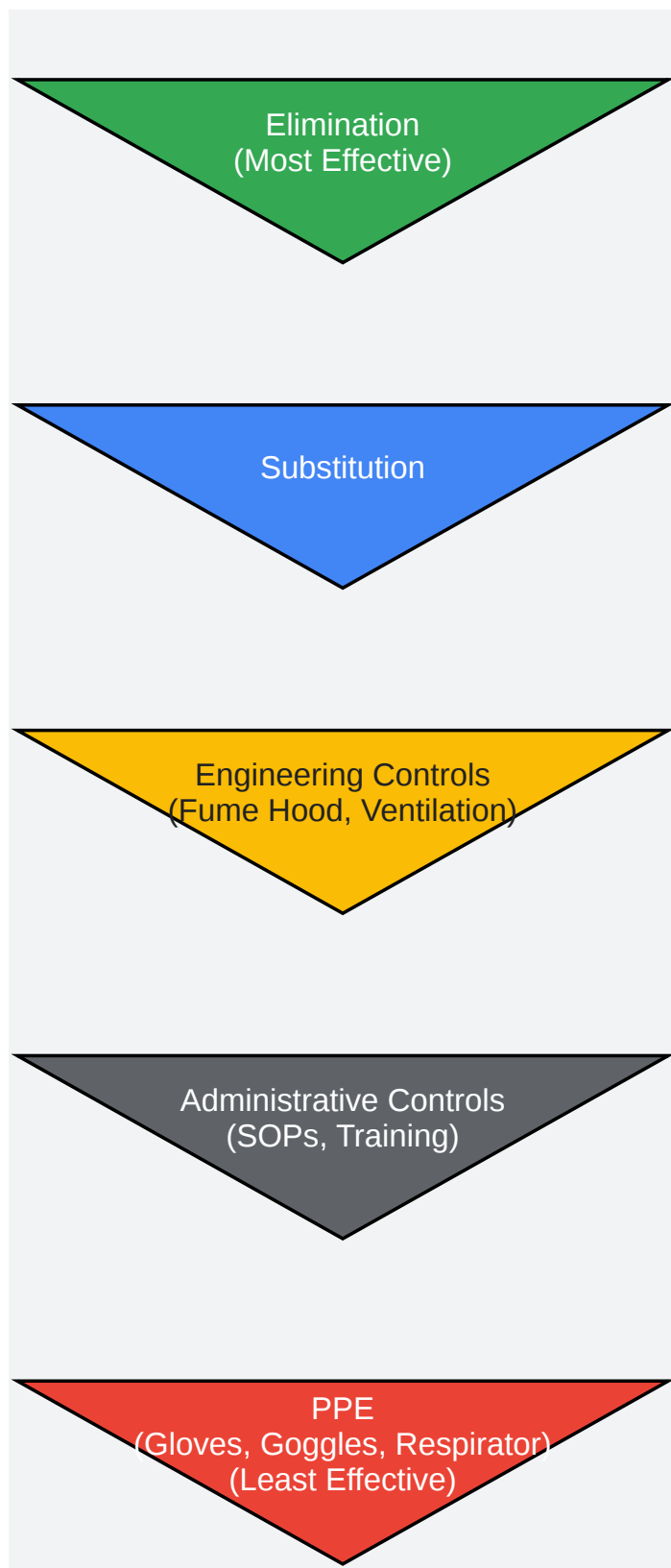
First Aid Procedures for Exposure



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Caption: A flowchart of first aid actions based on the route of exposure.

Hierarchy of Controls for Safe Handling



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Caption: The hierarchy of controls for minimizing exposure to chemical hazards.

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